

An In-depth Technical Guide to Samarium Nitrate

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Compound of Interest

Compound Name: Samarium nitrate

Cat. No.: B8786649

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Samarium (III) nitrate is a water-soluble crystalline compound of the rare earth element samarium. It serves as a critical precursor in the synthesis of various advanced materials and has specialized applications in catalysis, ceramics, and electronics. This guide provides a detailed overview of its chemical properties, relevant experimental protocols for its use, and its applications, tailored for professionals in research and drug development.

Core Chemical and Physical Properties

Samarium nitrate is most commonly available in its hexahydrate form, though an anhydrous version also exists. Both are important in different synthetic contexts. The nitrate anion makes the compound a good oxidizing agent and highly soluble in aqueous solutions.[1]

The key quantitative data for both the anhydrous and hexahydrate forms are summarized below.

Property	Samarium Nitrate (Anhydrous)	Samarium Nitrate (Hexahydrate)
Chemical Formula	$\text{Sm}(\text{NO}_3)_3$ or $\text{N}_3\text{O}_9\text{Sm}$ [2]	$\text{Sm}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ [3] or $\text{H}_{12}\text{N}_3\text{O}_{15}\text{Sm}$ [4][5]
Molecular Weight	336.4 g/mol [2]	444.47 g/mol [3][4]
IUPAC Name	samarium(3+) trinitrate[2]	samarium(3+) trinitrate hexahydrate[5][6]
CAS Number	10361-83-8[2][7]	13759-83-6[3][5]
Appearance	Yellow crystalline aggregates[8]	White to light yellow odorless crystals[2][9]
Melting Point	Not applicable (decomposes)	78-79 °C[4][9]
Density	2.375 g/cm ³ (for the hydrate)[6][7]	2.375 g/cm ³ [6][7]
Solubility	Soluble in water[8]	Highly soluble in water[9]

Key Experimental Protocols

Samarium nitrate is primarily used as a starting material or catalyst. Below are detailed methodologies for its synthesis and its application in creating advanced materials relevant to research professionals.

General Synthesis of Samarium(III) Nitrate

This protocol outlines the straightforward acid-base reaction to produce **samarium nitrate**.



Methodology:

- **Reactant Preparation:** Begin with a stoichiometric amount of samarium (III) hydroxide ($\text{Sm}(\text{OH})_3$).

- **Reaction Step:** Slowly add concentrated nitric acid (HNO_3) to the samarium hydroxide under constant stirring in a fume hood. The reaction is exothermic.
- **Crystallization:** Once the reaction is complete and a clear solution is formed, gently heat the solution to evaporate excess water and concentrate the **samarium nitrate**.
- **Isolation:** Allow the concentrated solution to cool slowly to facilitate the crystallization of samarium(III) nitrate hexahydrate.
- **Drying:** Filter the resulting crystals and dry them in a desiccator to remove residual moisture.

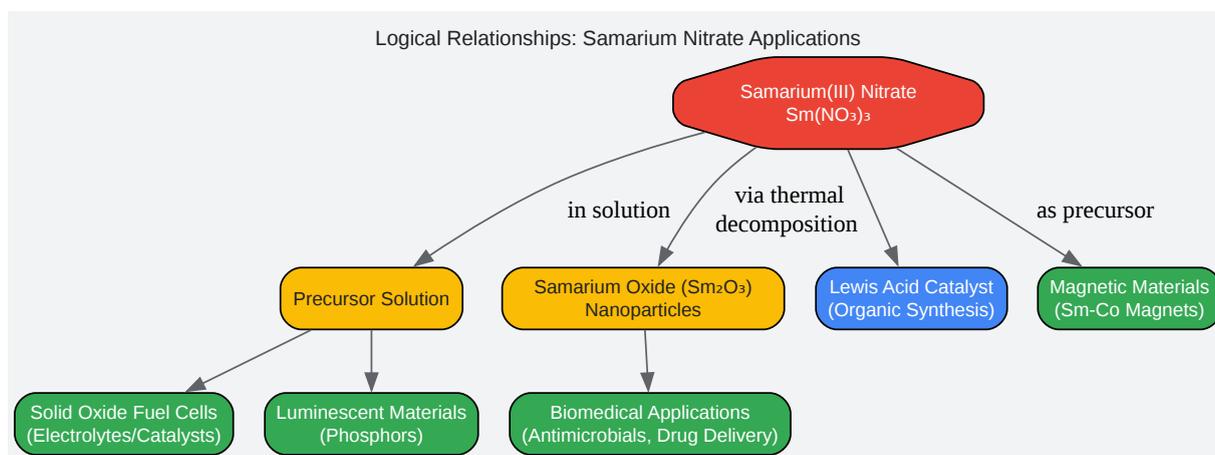
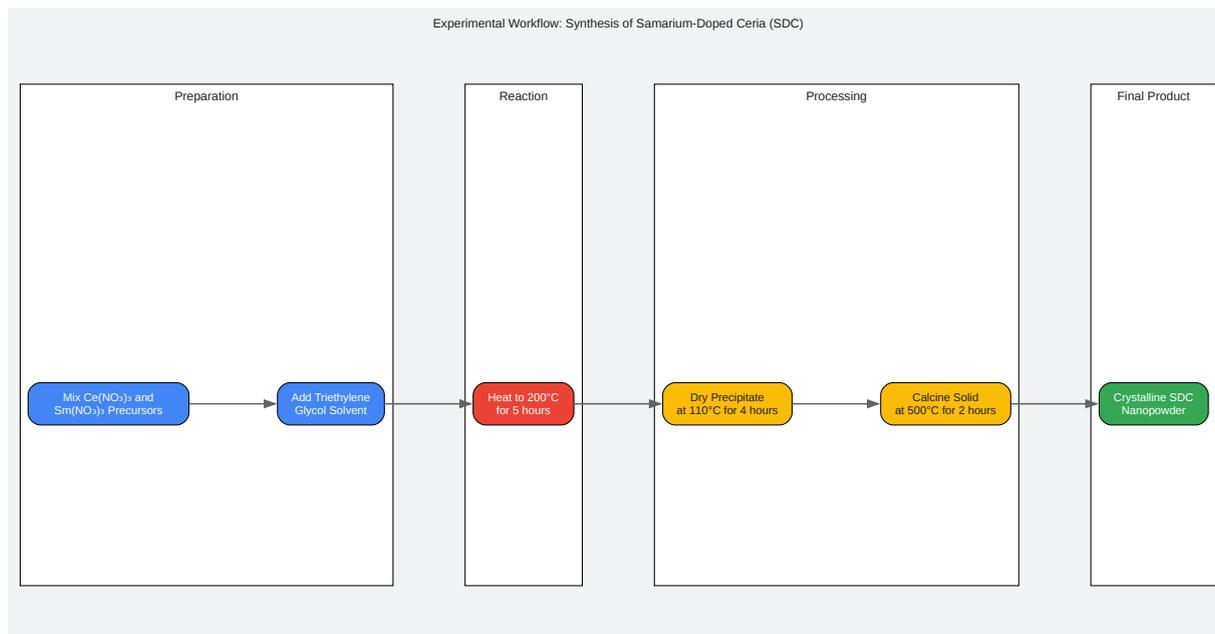
Synthesis of Samarium-Doped Ceria (SDC) Nanoparticles

SDC is a crucial electrolyte material for solid oxide fuel cells (SOFCs). This protocol describes a solvothermal method using **samarium nitrate** as the dopant precursor.[\[10\]](#)[\[11\]](#)

Methodology:

- **Precursor Solution:** Prepare a solution by mixing stoichiometric amounts of cerium(III) nitrate and samarium(III) nitrate.
- **Solvent Addition:** Use triethylene glycol as a solvent and mix thoroughly with the nitrate precursors.[\[10\]](#)
- **Solvothermal Reaction:** Heat the mixture to 200°C and maintain this temperature for 5 hours under stirring.[\[10\]](#)
- **Drying:** Decant the solvent and dry the resulting precipitate for 4 hours at 110°C , which should yield a brown solid.[\[10\]](#)
- **Calcination:** Heat the dried solid to 500°C for two hours in a furnace. This final heating step results in the formation of crystalline samarium-doped ceria (SDC) powder.[\[10\]](#)

The workflow for this synthesis is visualized below.



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